

Essential Safety and Operational Guide for 2-(1-Adamantyl)-4-bromophenol

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Compound of Interest

Compound Name: 2-(1-Adamantyl)-4-bromophenol

Cat. No.: B123311

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-(1-Adamantyl)-4-bromophenol** (CAS No. 104224-68-2). Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical and Physical Properties

2-(1-Adamantyl)-4-bromophenol is a white to light brown powder.[1][2] Key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C ₁₆ H ₁₉ BrO[2][3]
Molecular Weight	307.23 g/mol [4]
Melting Point	137-142°C[1][2]
Boiling Point	392.0±35.0°C (Predicted)[4]
Density	1.442±0.06 g/cm ³ (Predicted)[4]
Appearance	White to light brown powder[1][2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and eye contact, inhalation, and ingestion. Given that **2-(1-Adamantyl)-4-bromophenol** is a brominated phenol, precautions for handling corrosive and toxic compounds must be followed.^[5]

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield. ^{[5][6]}	Protects against splashes and dust.
Hand Protection	Double-gloving is recommended. Use butyl rubber or neoprene gloves for direct handling. ^{[6][7]} Nitrile gloves may be used for incidental contact but should be changed immediately upon contamination. ^{[6][8]}	Phenols can penetrate many types of gloves; butyl rubber and neoprene offer better resistance. ^[7]
Body Protection	A lab coat worn over long-sleeved clothing and long pants. An impervious apron (butyl rubber or neoprene) should be worn when there is a potential for splashing. ^[7]	Provides a barrier against skin contact.
Footwear	Closed-toe shoes. ^[5]	Protects feet from spills.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter should be used if dust or aerosols are generated and engineering controls are not sufficient.	Protects against inhalation of dust and vapors.

Safe Handling and Operational Plan

A systematic approach to handling **2-(1-Adamantyl)-4-bromophenol** is crucial to minimize exposure.

3.1. Engineering Controls

- Fume Hood: All work with this compound, especially when handling the powder or preparing solutions, must be conducted in a certified chemical fume hood.[\[5\]](#)[\[6\]](#)
- Ventilation: Ensure adequate general laboratory ventilation.[\[9\]](#)
- Eyewash and Safety Shower: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[6\]](#)

3.2. Step-by-Step Handling Protocol

- Preparation: Before starting work, ensure the fume hood is functioning correctly and all necessary PPE is available and in good condition. Prepare all necessary equipment and reagents.
- Weighing: If weighing the solid, do so in the fume hood on a tared weigh boat. Handle the powder carefully to avoid creating dust.
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Reactions: Conduct all reactions in a closed system or under reflux in the fume hood.
- Post-Handling: After handling, decontaminate the work area with an appropriate solvent and then soap and water.
- Hand Washing: Always wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[\[10\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. [5] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. [5] Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention. [5]
Spill	For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand). For larger spills, evacuate the area and contact the institution's environmental health and safety department. [11]

Disposal Plan

2-(1-Adamantyl)-4-bromophenol is a halogenated organic compound and must be disposed of as hazardous waste.

5.1. Waste Segregation

- Halogenated Waste: All solid waste contaminated with this compound (e.g., gloves, weigh boats, paper towels) and any unused solid or solutions must be collected in a designated, properly labeled "Halogenated Organic Waste" container.[\[12\]](#)[\[13\]](#)
- Non-Halogenated Waste: Do not mix with non-halogenated waste streams.[\[14\]](#)

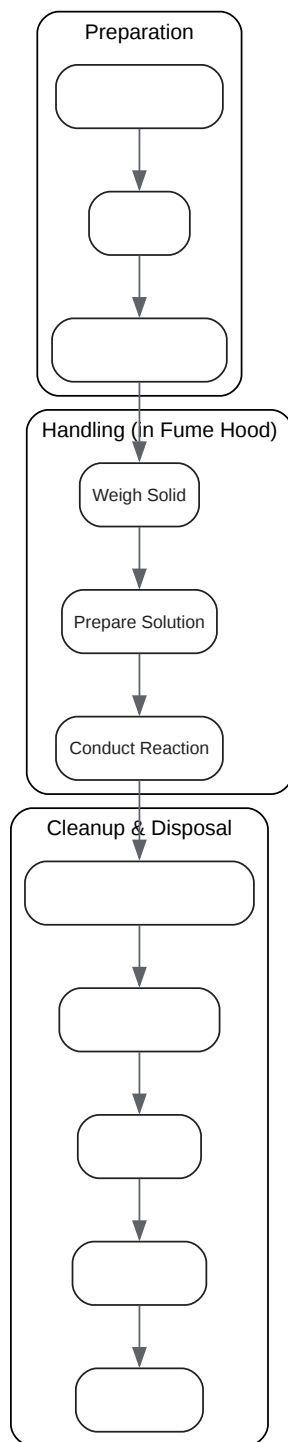
5.2. Disposal Procedure

- Container: Use a chemically resistant container with a secure lid.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**2-(1-Adamantyl)-4-bromophenol**," and any other components of the waste stream.
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Pickup: Arrange for waste pickup through your institution's environmental health and safety department. Halogenated organic waste is typically disposed of via incineration by a licensed hazardous waste contractor.^[14]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **2-(1-Adamantyl)-4-bromophenol** in a laboratory setting.

Workflow for Handling 2-(1-Adamantyl)-4-bromophenol

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Caption: A flowchart outlining the key steps for safely handling **2-(1-Adamantyl)-4-bromophenol**.

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